

Application Note: A Stability-Indicating HPLC Method for Cefuroxime Axetil

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *cefuroxime*
CAS No.: 97232-97-8
Cat. No.: B047566

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Introduction

Cefuroxime axetil, a second-generation cephalosporin antibiotic, is the orally administered prodrug of **cefuroxime**.^{[1][2]} Its efficacy and safety are intrinsically linked to its chemical stability. Degradation of the active pharmaceutical ingredient (API) can lead to loss of potency and the formation of potentially harmful impurities. Therefore, a validated stability-indicating analytical method is crucial for ensuring the quality, safety, and efficacy of **cefuroxime** axetil formulations throughout their shelf life.^[3]

This application note details the development and validation of a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **cefuroxime** axetil in the presence of its degradation products. The method is designed to be specific, accurate, precise, and robust, adhering to the principles outlined in the International Council for Harmonisation (ICH) guidelines.^[4]

Cefuroxime is susceptible to degradation through various pathways, including hydrolysis of the β -lactam ring and the acetoxyethyl ester, as well as isomerization.^{[1][2]} Forced degradation studies are therefore a critical component of this work, intentionally subjecting the drug

substance to harsh conditions to generate potential degradation products and ensure the analytical method can effectively separate them from the intact drug.[5][6]

Method Development and Optimization

The primary objective of the method development was to achieve baseline separation between **cefuroxime** axetil and its potential degradation products, including its diastereomers (A and B), Δ^3 -isomers, and E-isomers.[2][7]

Chromatographic Conditions

A systematic approach was undertaken to optimize the chromatographic parameters. Various stationary phases (C8 and C18) and mobile phase compositions were evaluated.

Final Optimized Conditions:

Parameter	Condition
Column	Teknokroma, Tracer Excel C8 (150 mm x 4.6 mm, 5 μ m)[8]
Mobile Phase	0.02M Potassium Dihydrogen Phosphate : Methanol : Acetonitrile (60:35:5, v/v/v)[8]
Flow Rate	1.0 mL/min[8]
Detection Wavelength	278 nm[8]
Column Temperature	35°C[8]
Injection Volume	20 μ L

Rationale for Selection:

- Column: A C8 column was selected as it provided optimal selectivity and peak shape for **cefuroxime** axetil and its degradation products compared to a C18 column in initial screening experiments.
- Mobile Phase: The chosen mobile phase composition of phosphate buffer, methanol, and acetonitrile offered the best resolution between the diastereomers of **cefuroxime** axetil and

their degradation products. The buffer concentration and pH were optimized to ensure good peak symmetry and retention.

- **Flow Rate and Temperature:** A flow rate of 1.0 mL/min and a column temperature of 35°C provided a balance between efficient separation and a reasonable run time.[8]
- **Detection Wavelength:** The UV detection wavelength of 278 nm was selected based on the UV spectrum of **cefuroxime** axetil, where it exhibits significant absorbance, ensuring good sensitivity.[8]

Experimental Protocols

Materials and Reagents

- **Cefuroxime** Axetil reference standard
- Potassium dihydrogen phosphate (AR grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Hydrochloric acid (AR grade)
- Sodium hydroxide (AR grade)
- Hydrogen peroxide (30%, AR grade)
- Purified water (HPLC grade)

Standard and Sample Preparation

- **Standard Solution (100 µg/mL):** Accurately weigh and dissolve an appropriate amount of **Cefuroxime** Axetil reference standard in the mobile phase.
- **Sample Solution (from tablets):** Weigh and finely powder not fewer than 20 tablets. Transfer an amount of powder equivalent to a single dose of **cefuroxime** axetil into a suitable volumetric flask. Add a portion of the mobile phase, sonicate to dissolve, and dilute to

volume with the mobile phase. Filter the solution through a 0.45 µm syringe filter before injection.

Forced Degradation Studies Protocol

Forced degradation studies were conducted to demonstrate the specificity and stability-indicating nature of the method.^[6] A stock solution of **cefuroxime** axetil was subjected to the following stress conditions:

- Acid Hydrolysis: 0.1N HCl at room temperature for 24 hours.^{[1][9]} The solution is then neutralized with 0.1N NaOH.
- Base Hydrolysis: 0.1N NaOH at room temperature for 90 minutes.^{[1][10]} The solution is then neutralized with 0.1N HCl.
- Oxidative Degradation: 30% H₂O₂ at room temperature for 90 minutes.^[1]
- Thermal Degradation: The solid drug substance was kept in an oven at 50°C for 5 days.^[5]
- Photolytic Degradation: The solid drug substance was exposed to direct sunlight for 5 days.^[5]

Samples from each stress condition were diluted with the mobile phase to a suitable concentration and injected into the HPLC system.

Method Validation

The developed method was validated according to ICH Q2(R2) guidelines to ensure its suitability for its intended purpose.^[4]

Specificity

Specificity was evaluated by analyzing a placebo sample, the **cefuroxime** axetil standard, and the samples from the forced degradation studies. The method is considered specific if the peaks of the degradation products are well-resolved from the main **cefuroxime** axetil peaks, and there is no interference from the placebo at the retention time of **cefuroxime** axetil.

Linearity

The linearity of the method was assessed by analyzing a series of at least five concentrations of the **cefuroxime** axetil reference standard over a specified range. The calibration curve of peak area versus concentration was plotted, and the correlation coefficient (r^2) was calculated.

Range

The range of the method is the interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable linearity, accuracy, and precision.

Accuracy

Accuracy was determined by the recovery method. A known amount of **cefuroxime** axetil standard was added to a placebo preparation at three different concentration levels (e.g., 80%, 100%, and 120% of the nominal concentration). The percentage recovery was then calculated.

Precision

- **Repeatability (Intra-day precision):** The precision of the method was determined by injecting six replicate samples of the same concentration on the same day. The relative standard deviation (%RSD) of the peak areas was calculated.
- **Intermediate Precision (Inter-day precision):** The intermediate precision was evaluated by repeating the analysis on a different day with a different analyst and/or different equipment. The %RSD between the results from the two days was calculated.

Robustness

The robustness of the method was evaluated by introducing small, deliberate variations in the chromatographic conditions, such as the flow rate (± 0.1 mL/min), mobile phase composition (e.g., $\pm 2\%$ organic phase), and column temperature ($\pm 2^\circ\text{C}$). The effect on the system suitability parameters (e.g., retention time, tailing factor, and theoretical plates) was observed.

System Suitability

System suitability testing is an integral part of the analytical method and is performed to ensure that the chromatographic system is adequate for the intended analysis. Parameters such as

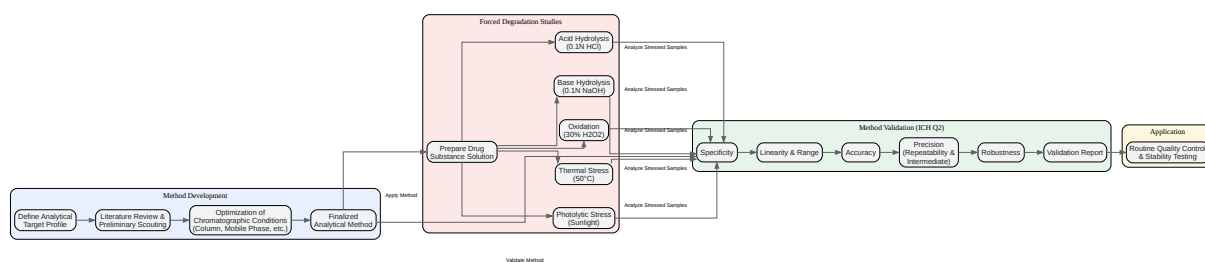
theoretical plates, tailing factor, and %RSD of replicate injections of the standard solution are monitored.

Acceptance Criteria for Method Validation:

Parameter	Acceptance Criteria
Specificity	No interference from placebo or degradation products at the retention time of the analyte peaks.
Linearity (r^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (%RSD)	Repeatability: $\leq 2.0\%$; Intermediate Precision: $\leq 2.0\%$
Robustness	System suitability parameters remain within acceptable limits.

Workflow and Data Visualization

The overall process for developing and validating the stability-indicating HPLC method for **cefuroxime** axetil is illustrated in the following workflow diagram.



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Caption: Workflow for the development and validation of a stability-indicating HPLC method.

Results and Discussion

The developed HPLC method successfully separated **cefuroxime** axetil diastereomers (A and B) from their degradation products generated under various stress conditions. The retention

times for **cefuroxime** axetil B and A were observed to be distinct from those of the Δ^3 -isomers and E-isomers.[8]

The results of the forced degradation studies indicated that **cefuroxime** axetil is highly susceptible to degradation under acidic, basic, and oxidative conditions, with significant degradation observed.[1][5] The drug substance showed more stability under thermal and photolytic stress.[5] The chromatograms of the stressed samples showed well-resolved peaks for the degradation products, demonstrating the specificity of the method.

The validation results were all within the acceptable limits as per ICH guidelines.

Summary of Validation Results:

Validation Parameter	Result
Linearity Range ($\mu\text{g/mL}$)	120 - 312[8]
Correlation Coefficient (r^2)	0.9996[8]
Accuracy (% Recovery)	98.54 - 99.35[8]
Precision (%RSD)	Intraday: 0.517; Interday: 1.102[8]
LOD ($\mu\text{g/mL}$)	0.0024[8]
LOQ ($\mu\text{g/mL}$)	0.2[8]

The low %RSD values for repeatability and intermediate precision indicate that the method is precise. The high percentage recovery values demonstrate the accuracy of the method. The method also proved to be robust when subjected to minor variations in the experimental conditions.

Conclusion

A simple, specific, accurate, and precise stability-indicating RP-HPLC method for the determination of **cefuroxime** axetil in the presence of its degradation products has been successfully developed and validated. The method adheres to the ICH guidelines and is suitable for routine quality control analysis and stability studies of **cefuroxime** axetil in pharmaceutical formulations. The comprehensive forced degradation studies confirm the

stability-indicating nature of the method, making it a reliable tool for ensuring the safety and efficacy of **cefuroxime** axetil products.

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